

sterigmatocystin calibration curve linearity issues

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Compound Focus: Sterigmatocystine

CAS No.: 10048-13-2

Cat. No.: S543960

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Established Method Parameters for STC Analysis

The following table summarizes key parameters from published methods for sterigmatocystin analysis, which can serve as a benchmark for your own calibration curves.

Matrix	Analytical Technique	Linearity Range	Coefficient of Determination (R ²)	Key Sample Clean-up	Reference
Grains	HPLC-MS/MS	Up to 100 µg/kg	> 0.991 (in matrix)	Not specified	[1]
Cheese	LC-MS/MS	Not specified	> 0.997	Immunoaffinity Column (IAC) & Freezing	[2]
Grain	GC-MS	8-120 µg/kg	0.999	Immunoaffinity Column (IAC)	[3]
Rice Wine	UPLC-MS/MS	Not specified	Not specified	QuEChERS	[4]

Detailed Experimental Protocols

Here are the detailed methodologies from the search results that you can reference for your experimental setup.

Protocol 1: HPLC-MS/MS Analysis in Grains

This method, which showed a linear range up to 100 µg/kg, can be adapted for your work [1].

- **Sample Preparation:** A blank wheat grain sample was air-dried to a water content of less than 14% to prevent fungal growth during storage.
- **Calibration Standards:** Standard solutions were prepared at concentrations of 0.005, 0.05, 0.25, and 1.0 µg/mL, equivalent to 0.5, 5, 25, and 100 µg/kg in the grain.
- **Linearity Acceptance Criteria:** A tolerance of **±10%** was accepted for the separate calibration points for good linearity.

Protocol 2: LC-MS/MS Analysis in Cheese

This method achieved an excellent R^2 of >0.997 and highlights the importance of sample clean-up [2].

- **Sample Clean-up:** The method used immunoaffinity columns (IAC) for purification.
- **Critical Freezing Step:** A freezing step at **-18°C for 3 hours** was introduced to precipitate and separate fat and proteins from the liquid extraction phase. This significantly improved recoveries for STC, which were below 10% without this step.
- **Validation Parameters:**
 - **Recovery:** Ranged from 86.7% to 92.4% for STC.
 - **LOD/LOQ:** 0.05 and 0.15 µg/kg, respectively.

Protocol 3: GC-MS Analysis in Grain

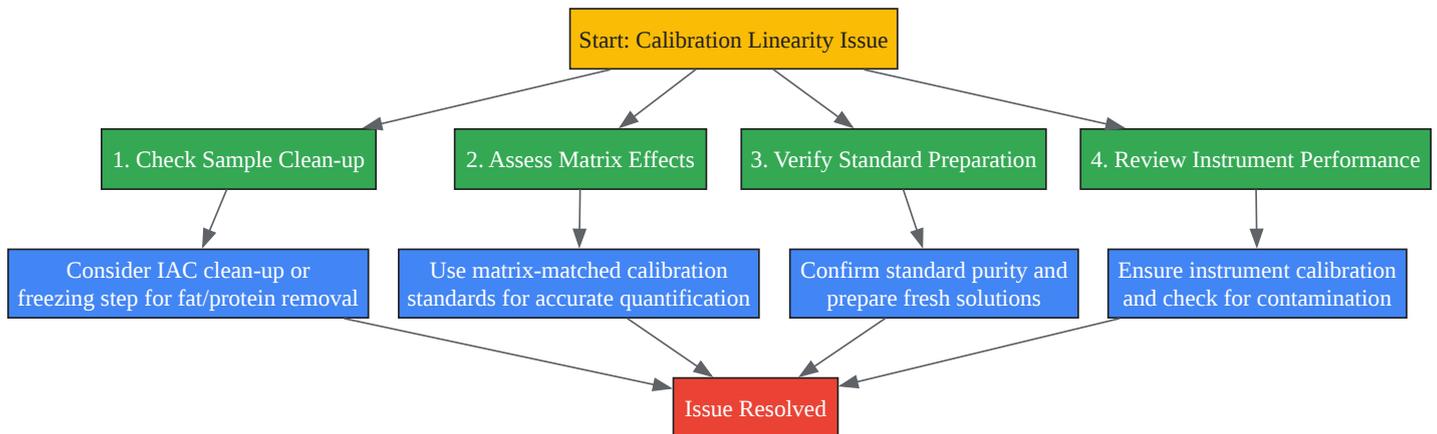
This sensitive and reliable GC-MS method used an on-column injector and required no derivatization [3].

- **Extraction:** STC was extracted with **84% acetonitrile**.
- **Clean-up:** The filtered extract was diluted with phosphate buffer and cleaned up using an **immunoaffinity column (IAC)**.

- **Concentration:** After elution, the sample was evaporated under a stream of N₂, reconstituted in acetone, and injected.
- **Method Performance:**
 - **Linearity:** 20-300 pg (equivalent to 8-120 µg/kg in grain).
 - **R²:** 0.999.
 - **RSDr:** < 10%.

Troubleshooting Workflow for Linearity Issues

This workflow diagram outlines key steps to diagnose and resolve calibration curve problems:



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Key Technical Considerations

- **Matrix Effects:** A clear **matrix suppression effect** was observed in grain analysis, underscoring the importance of using matrix-matched standards for accurate quantification [1].
- **Clean-up is Critical:** The success of methods in complex matrices like cheese heavily relies on effective clean-up, such as IAC and a freezing step, to remove interfering compounds and improve linearity [5] [2].

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References

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